

Safeguarding Your Laboratory: Proper Disposal of H-Asp(OEt)-OEt.HCl

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Compound of Interest

Compound Name: *H-Asp(OEt)-OEt.HCl*

Cat. No.: *B555083*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. The proper disposal of chemical reagents, such as **H-Asp(OEt)-OEt.HCl** (L-Aspartic acid diethyl ester hydrochloride), is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of this compound.

H-Asp(OEt)-OEt.HCl is an amino acid derivative commonly used in peptide synthesis.[1] As a hydrochloride salt, it possesses acidic properties that necessitate careful handling to prevent skin and eye irritation or burns.[2] Adherence to proper disposal protocols is essential to neutralize its potential hazards and ensure compliance with safety regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for **H-Asp(OEt)-OEt.HCl** and its related components. This information is crucial for understanding the compound's physical and chemical properties relevant to its safe handling and disposal.

Property	Value
H-Asp(OEt)-OEt.HCl	
Molecular Formula	C ₈ H ₁₅ NO ₄ ·HCl[3][4]
Molecular Weight	225.67 g/mol
Melting Point	105.0 to 109.0 °C
Boiling Point	259.5 °C at 760 mmHg
Flash Point	97.5 °C
Appearance	White to off-white solid/powder
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Insoluble in water.
Storage Temperature	0°C
Related Substance: Hydrochloric Acid	
Hazard Statements	H290 (May be corrosive to metals), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation)
Boiling Point	> 100 °C (> 212 °F)
Density	1.2 g/cm ³ (at 25 °C)

Experimental Protocol: Step-by-Step Disposal Procedure

The recommended disposal procedure for **H-Asp(OEt)-OEt.HCl** focuses on neutralizing its acidic component before disposal, in accordance with local, state, and federal regulations for chemical waste.

1. Personal Protective Equipment (PPE): Before beginning the disposal process, ensure you are wearing appropriate PPE:

- Safety goggles or a face shield.

- Chemical-resistant gloves (e.g., nitrile or neoprene).
- A lab coat or other protective garments.
- Work in a well-ventilated area, preferably under a chemical fume hood.

2. Neutralization of Small Quantities of Unused Solid: For small amounts of expired or unused solid **H-Asp(OEt)-OEt.HCl**:

- In a suitable container (e.g., a beaker), slowly dissolve the solid in a large volume of water.
- While stirring, cautiously add a weak base, such as a 5% sodium bicarbonate solution, portion-wise to the dissolved **H-Asp(OEt)-OEt.HCl**.
- Be prepared for some effervescence (fizzing) as the acid is neutralized.
- Monitor the pH of the solution using pH paper or a calibrated pH meter. Continue adding the basic solution until the pH is between 6 and 8.
- Once neutralized, the solution can be collected in a designated aqueous waste container.

3. Disposal of Contaminated Materials:

- Any materials used in the handling of **H-Asp(OEt)-OEt.HCl**, such as weighing paper, gloves, and pipette tips, should be considered contaminated.
- These materials should be collected in a clearly labeled hazardous waste container for solid chemical waste.

4. Spill Management: In the event of a spill:

- Evacuate the immediate area and ensure adequate ventilation.
- For small spills, use an absorbent material, such as sand or vermiculite, to contain the substance.
- The contaminated absorbent material should then be carefully collected and placed in a sealed, labeled container for hazardous waste.

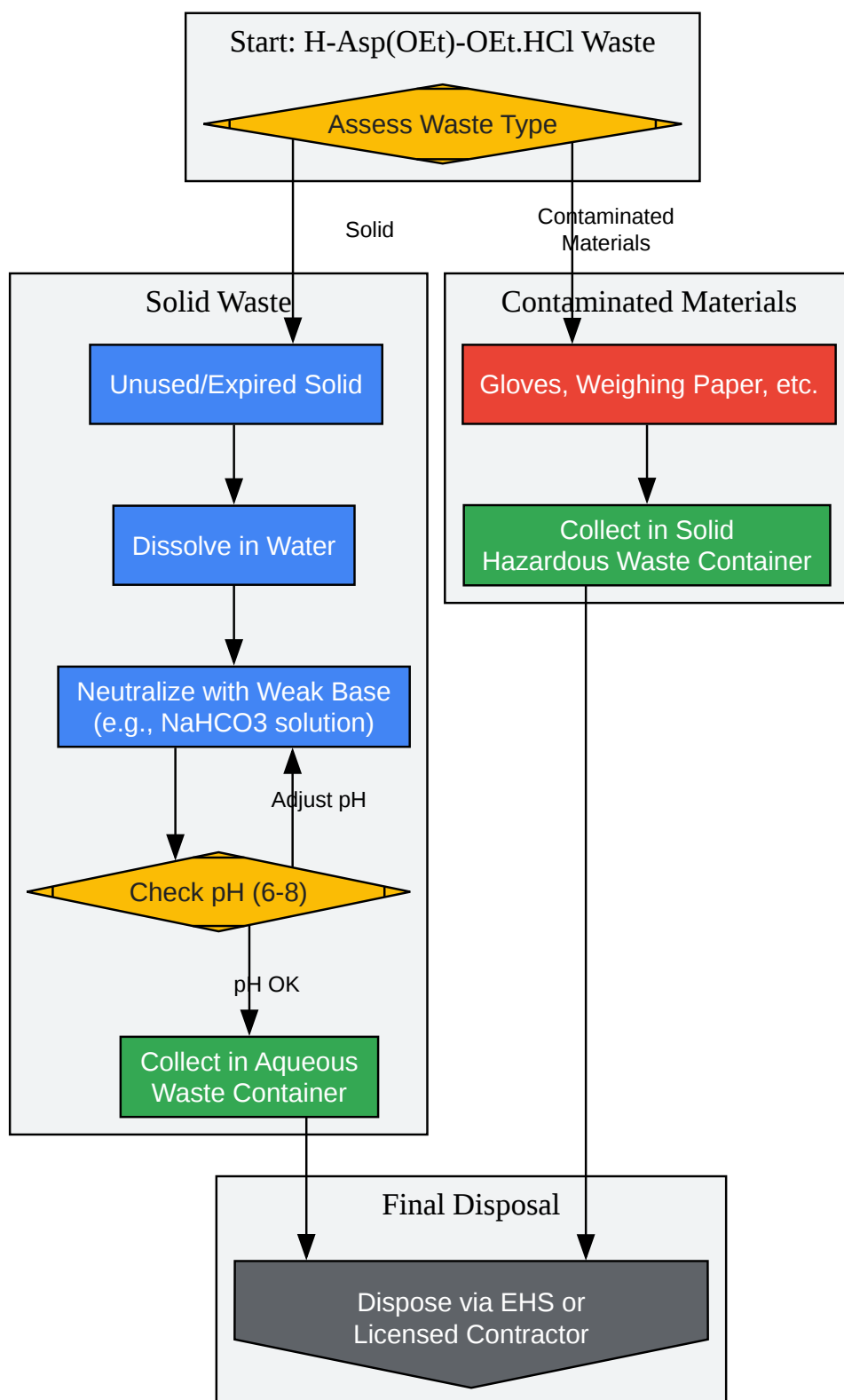
- For larger spills, follow your institution's emergency procedures.

5. Final Disposal:

- All waste containers (both liquid and solid) must be clearly and accurately labeled with their contents.
- Dispose of the collected waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.
- Never dispose of **H-Asp(OEt)-OEt.HCl** or its neutralized solution down the drain unless explicitly permitted by local regulations.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **H-Asp(OEt)-OEt.HCl**.



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Disposal workflow for **H-Asp(OEt)-OEt.HCl**.

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